

Iberitoxin peptide sequence and structure

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Compound of Interest

Compound Name: *Iberitoxin*

Cat. No.: B031492

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An In-depth Technical Guide to **Iberitoxin**: Sequence, Structure, and Function

Introduction

Iberitoxin (IbTX) is a potent neurotoxin isolated from the venom of the Eastern Indian red scorpion, *Hottentotta tamulus* (formerly *Buthus tamulus*).^[1] It is a 37-amino acid peptide that acts as a highly selective and high-affinity blocker of large-conductance calcium-activated potassium channels (BK channels, also known as KCa1.1 or Maxi-K channels).^{[2][3]} This specificity makes **Iberitoxin** an invaluable molecular probe for studying the physiological and pathophysiological roles of BK channels in various tissues, including smooth muscle and the central nervous system.^{[2][4]} Unlike other scorpion toxins such as Charybdotoxin, which can block multiple types of potassium channels, **Iberitoxin**'s primary target is the BK channel, making it a preferred tool for isolating and characterizing this specific channel's function.^[2]

Peptide Sequence and Physicochemical Properties

Iberitoxin is a single polypeptide chain of 37 amino acids with a molecular weight of approximately 4230.9 Da.^{[2][5]} Its amino terminus features a pyroglutamic acid residue (pGlu), and its structure is stabilized by three disulfide bridges.^[2] The peptide displays 68% sequence homology with charybdotoxin but possesses a different net charge due to a higher number of acidic residues.^{[1][2]}

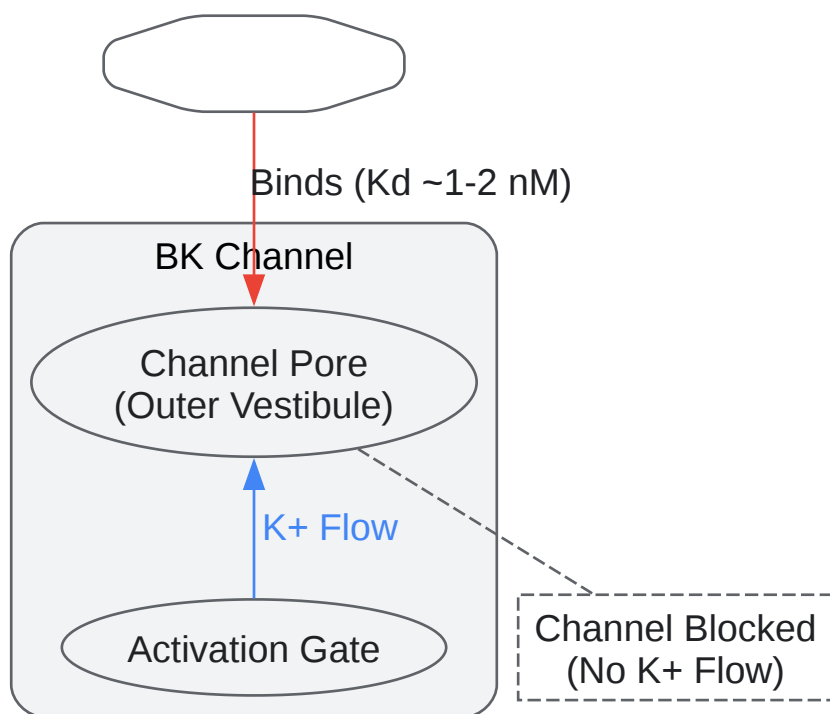
Amino Acid Sequence: pGlu-Phe-Thr-Asp-Val-Asp-Cys-Ser-Val-Ser-Lys-Glu-Cys-Trp-Ser-Val-Cys-Lys-Asp-Leu-Phe-Gly-Val-Asp-Arg-Gly-Lys-Cys-Met-Gly-Lys-Lys-Cys-Arg-Cys-Tyr-Gln-OH^[2]

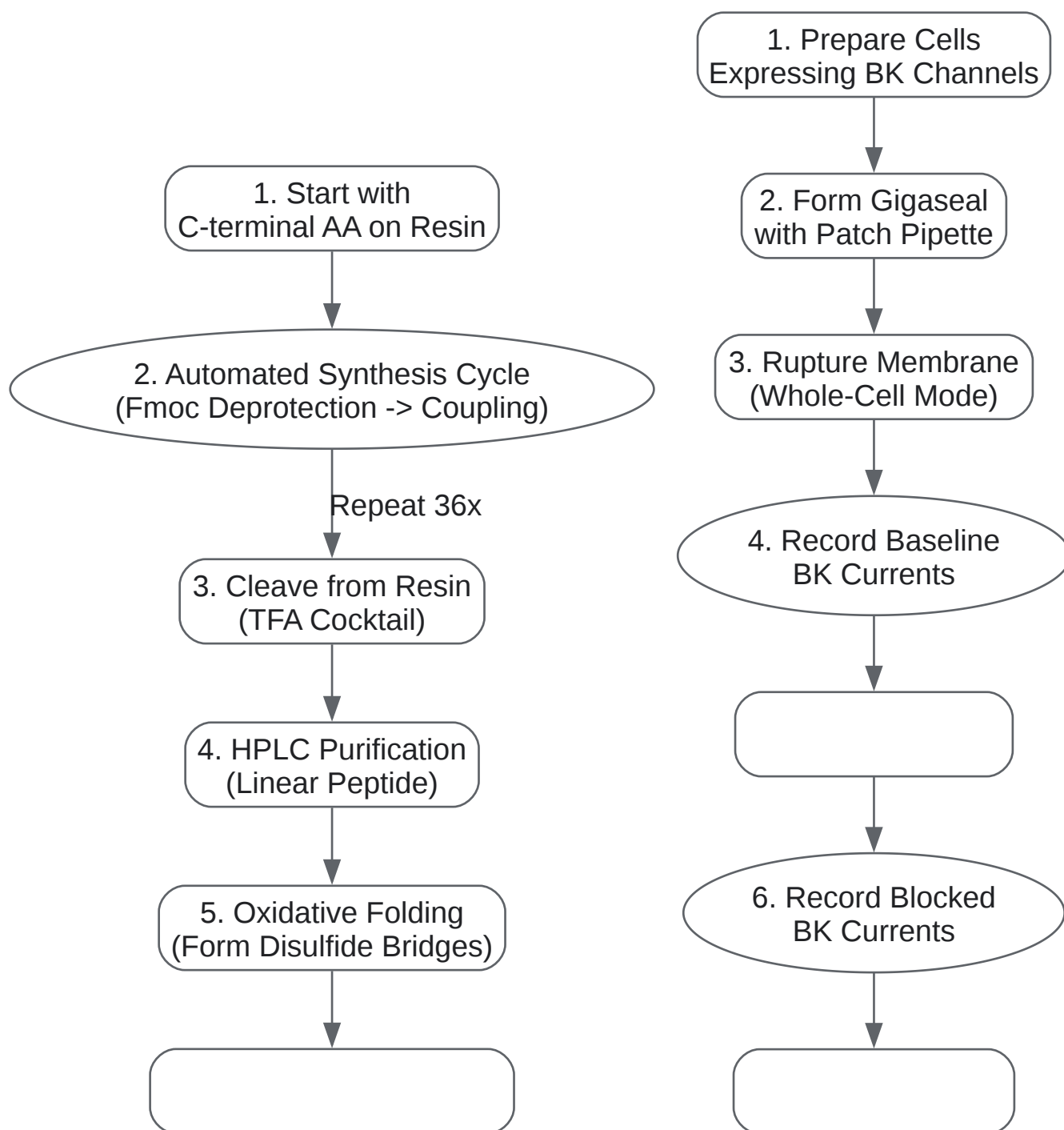
Table 1: Physicochemical Properties of **Iberiotoxin**

Property	Value	Reference(s)
Molecular Formula	C179H274N50O55S7	[1] [5]
Molecular Weight	~4231 g/mol	[6]
Amino Acid Count	37	[1]
Disulfide Bridges	Cys7-Cys28, Cys13-Cys33, Cys17-Cys35	[2]
Source	Hottentotta tamulus (scorpion)	[1]

Three-Dimensional Structure

The three-dimensional structure of **Iberiotoxin** is characterized by a common scorpion toxin fold, consisting of a short alpha-helical segment packed against a triple-stranded anti-parallel beta-sheet. This compact structure is cross-linked and stabilized by three intramolecular disulfide bonds, which are critical for its biological activity.[\[2\]](#)[\[7\]](#) The overall fold is highly homologous to related toxins like charybdotoxin and kaliotoxin.[\[7\]](#)[\[8\]](#)





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